

# A Comparative Analysis of Sulphur Red 6 and Other Leading Red Textile Dyes

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## Compound of Interest

Compound Name: Sulphur Red 6

Cat. No.: B1171680

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Shanghai, China – December 13, 2025 – In the competitive landscape of textile manufacturing, the selection of high-performance and cost-effective dyes is paramount. This guide provides a comprehensive comparative analysis of **Sulphur Red 6** against other prominent red dyes used in the industry, specifically Reactive Red 195, Disperse Red 60, and Vat Red 1. This report is tailored for researchers, scientists, and textile development professionals, offering a detailed examination of performance characteristics based on standardized testing protocols, supported by experimental data.

## Executive Summary

**Sulphur Red 6** is a sulphur dye commonly used for dyeing cellulosic fibers such as cotton, viscose, and linen.<sup>[1][2]</sup> It is valued for its cost-effectiveness and good wash fastness. However, its performance, particularly in terms of brightness and color fastness to light and rubbing, varies when compared to other dye classes. Reactive dyes, such as Reactive Red 195, offer brilliant shades and excellent wet fastness properties due to the covalent bond they form with the fiber.<sup>[3][4]</sup> Disperse dyes like Disperse Red 60 are the primary choice for synthetic fibers, particularly polyester, offering high light fastness.<sup>[5][6]</sup> Vat dyes, including Vat Red 1, are known for their exceptional all-around fastness properties, making them suitable for textiles that require high durability.<sup>[7][8]</sup> This guide will delve into a quantitative comparison of these dyes, outline the methodologies for their evaluation, and discuss their application and environmental profiles.

## Comparative Performance Data

The performance of **Sulphur Red 6** and its alternatives was evaluated based on standardized ISO test methods. The following tables summarize the key performance indicators for each dye class.

Table 1: General Properties and Applications

Property	Sulphur Red 6	Reactive Red 195	Disperse Red 60	Vat Red 1
C.I. Name	Sulphur Red 6	Reactive Red 195	Disperse Red 60	Vat Red 1
CAS No.	1327-85-1[2]	93050-79-4[9]	17418-58-5[6]	2379-74-0[7]
Molecular Formula	Not well-defined	C <sub>31</sub> H <sub>19</sub> ClN <sub>7</sub> Na <sub>5</sub> O <sub>19</sub> S <sub>6</sub> [9]	C <sub>20</sub> H <sub>13</sub> NO <sub>4</sub> [6]	C <sub>18</sub> H <sub>10</sub> Cl <sub>2</sub> O <sub>2</sub> S <sub>2</sub> [7]
Primary Fiber	Cotton, Viscose, Linen[10]	Cotton, Viscose, Linen[11]	Polyester[5]	Cotton, Viscose, Silk[7]
Shade	Bordeaux[2]	Bright Bluish Red[12]	Bright Bluish Red[13]	Bright Bluish Pink/Red[7]

Table 2: Color Fastness Properties (ISO Standards)

Fastness Property	Test Method	Sulphur Red 6	Reactive Red 195	Disperse Red 60	Vat Red 1
Light Fastness	ISO 105-B02	3-4[14]	5-6[9]	7[5]	4 (1/1 depth), 5-6 (2/1 depth)[8]
Washing Fastness (Color Change)	ISO 105-C06	3-4[14]	4-5[9]	4-5[5]	5[7]
Washing Fastness (Staining)	ISO 105-C06	2-3[14]	4-5 (Cotton) [9]	5 (Cotton)[5]	4-5[7]
Rubbing Fastness (Dry)	ISO 105-X12	-	4-5[15]	4-5[16]	-
Rubbing Fastness (Wet)	ISO 105-X12	-	3-4[15]	4-5[16]	-
Acid Resistance	-	4[14]	-	-	-
Alkali Resistance	-	2[14]	-	-	-
Perspiration Fastness	ISO 105-E04	2-3[14]	4[9]	-	-
Sublimation Fastness	ISO 105-P01	-	-	5[16]	-

Fastness ratings are on a scale of 1 to 5 for most tests (5 being excellent), and 1 to 8 for light fastness (8 being excellent).[17]

Table 3: Dyeing Efficiency and Environmental Profile

Parameter	Sulphur Red 6	Reactive Red 195	Disperse Red 60	Vat Red 1
Typical Exhaustion %	Moderate to Good	70-90% <a href="#">[18]</a> <a href="#">[19]</a>	High	High
Typical Fixation %	Moderate	85-97% <a href="#">[15]</a>	-	High
Key Effluent Concern	Sulfide, high pH	High TDS (salts), unfixed dye, high/low pH	Surfactants, dispersing agents <a href="#">[20]</a>	High pH, reducing agents
Typical TDS in Effluent (mg/L)	Variable	2950 - 3720 <a href="#">[21]</a>	Lower than ionic dyes	Variable

## Experimental Protocols

The data presented in this guide is based on standardized test methods from the International Organization for Standardization (ISO). Below are the detailed methodologies for the key experiments cited.

### Color Fastness to Light (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

- Apparatus: A xenon-arc lamp fading apparatus.
- Procedure: A specimen of the dyed textile is exposed to light from a xenon-arc lamp under specified conditions of temperature and humidity. A part of the specimen is shielded to provide an unexposed area for comparison. Simultaneously, a set of blue wool light fastness standards are exposed.
- Evaluation: The change in color of the exposed portion of the specimen is assessed by comparing it with the unexposed portion. The assessment is done using the Grey Scale for assessing change in colour. The light fastness rating is determined by identifying which of the blue wool standards shows a similar amount of fading.

## Color Fastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

- **Apparatus:** A laboratory washing machine (e.g., Launder-Ometer) capable of maintaining a specified temperature.
- **Procedure:** A dyed specimen is stitched between two pieces of undyed adjacent fabric (one of the same fiber type and one of a different, specified type). The composite specimen is then laundered in a solution containing a standard detergent under specified conditions of temperature, time, and mechanical agitation. Stainless steel balls are added to provide abrasive action.
- **Evaluation:** After laundering and drying, the change in color of the dyed specimen is assessed using the Grey Scale for assessing change in colour. The degree of staining on the adjacent fabrics is evaluated using the Grey Scale for assessing staining.

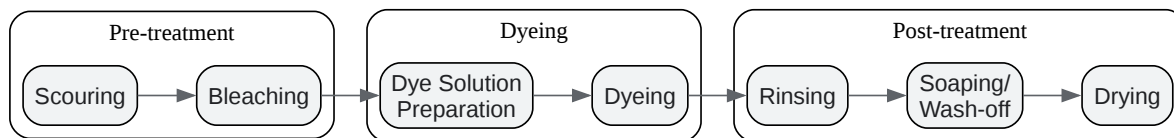
## Color Fastness to Rubbing (ISO 105-X12)

This method assesses the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.

- **Apparatus:** A crockmeter (rubbing fastness tester).
- **Procedure:** A dyed specimen is mounted on the base of the crockmeter. A white cotton rubbing cloth is fixed to the rubbing finger. The test is performed under both dry and wet conditions. For the wet test, the rubbing cloth is wetted to a specified moisture content. The rubbing finger is then moved back and forth across the specimen for a specified number of cycles with a constant downward force.
- **Evaluation:** The amount of color transferred to the white rubbing cloth is assessed by comparing it with the Grey Scale for assessing staining.

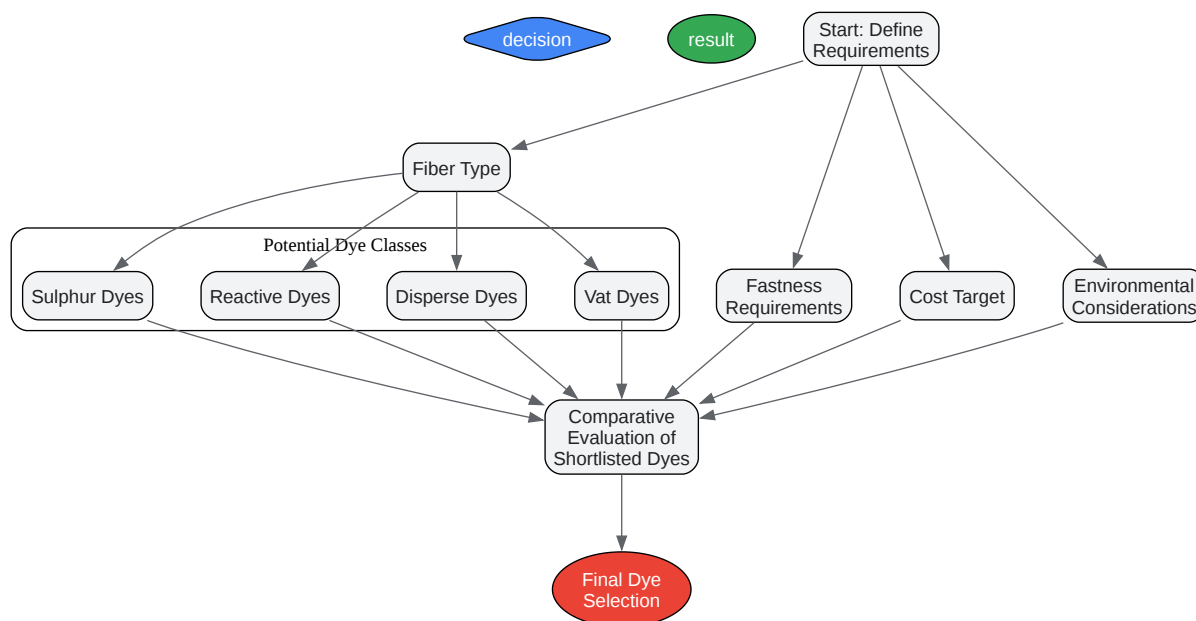
## Visualization of Processes

To further elucidate the concepts discussed, the following diagrams illustrate the general workflow of textile dyeing and the logical framework for dye selection.



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Caption: General workflow of the textile dyeing process.



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